

Safe Disposal of PF-05089771 Tosylate: A Procedural Guide

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Compound of Interest

Compound Name: PF 05089771 tosylate

Cat. No.: B560333

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For immediate reference, proper disposal of PF-05089771 tosylate, a potent and selective Nav1.7 inhibitor, must adhere to strict laboratory safety protocols and local regulations. This involves handling the compound as hazardous chemical waste and ensuring its complete degradation or secure containment.

Researchers and laboratory personnel must consult their institution's specific safety guidelines and the manufacturer's Safety Data Sheet (SDS) before handling or disposing of this compound. The following procedures are based on general best practices for hazardous chemical waste disposal and should be adapted to meet local and institutional requirements.

Disposal Procedures

Proper disposal of PF-05089771 tosylate is critical to ensure personnel safety and environmental protection. The following step-by-step process outlines the recommended procedure for the disposal of this compound.

Step 1: Personal Protective Equipment (PPE) Before handling PF-05089771 tosylate, ensure appropriate PPE is worn, including:

- Chemical-resistant gloves (e.g., nitrile)
- Safety goggles or a face shield
- A laboratory coat

Step 2: Waste Segregation

- **Solid Waste:** Collect any solid PF-05089771 tosylate, contaminated materials (e.g., weighing paper, pipette tips), and spill cleanup materials in a dedicated, clearly labeled hazardous waste container. The container should be made of a material compatible with the chemical.
- **Liquid Waste:** Solutions containing PF-05089771 tosylate should be collected in a separate, labeled hazardous waste container. Do not mix with other solvent waste streams unless explicitly permitted by your institution's waste management plan.

Step 3: Container Labeling All waste containers must be clearly and accurately labeled with:

- The words "Hazardous Waste"
- The full chemical name: "PF-05089771 tosylate"
- The concentration and quantity of the waste
- The date of accumulation
- The primary hazard(s) (e.g., "Toxic," "Harmful if swallowed")

Step 4: Storage Store waste containers in a designated, secure, and well-ventilated satellite accumulation area. The storage area should be away from heat sources and incompatible materials.

Step 5: Final Disposal Arrange for the collection of the hazardous waste by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor. Do not attempt to dispose of PF-05089771 tosylate down the drain or in regular trash.

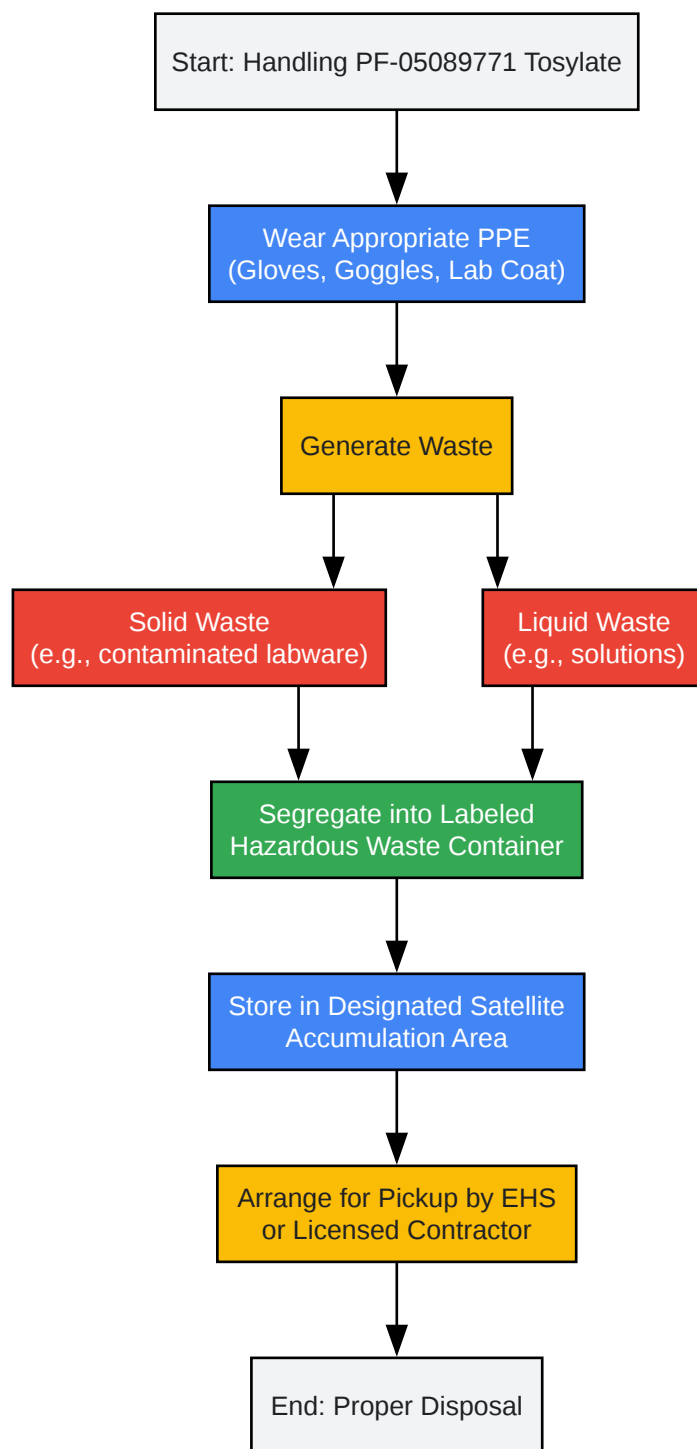
Chemical and Physical Properties

A summary of the key quantitative data for PF-05089771 tosylate is provided in the table below for easy reference.

Property	Value
Molecular Formula	$C_{18}H_{12}Cl_2FN_5O_3S_2 \cdot C_7H_8O_3S$ [1]
Molecular Weight	672.6 g/mol [1]
CAS Number	1430806-04-4[1]
Appearance	Crystalline solid[1]
Solubility	DMF: 33 mg/mL, DMSO: 33 mg/mL[1]
IC ₅₀ for hNav1.7	11 nM[2][3]

Experimental Workflow: Disposal of PF-05089771 Tosylate

The following diagram illustrates the logical workflow for the proper disposal of PF-05089771 tosylate, from initial handling to final disposal.



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Caption: Workflow for the safe disposal of PF-05089771 tosylate.

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References

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